

# An In-depth Technical Guide to 7-Octenyltrichlorosilane: Chemical Properties and Structure

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## Compound of Interest

Compound Name: *7-Octenyltrichlorosilane*

Cat. No.: *B132810*

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## Abstract

**7-Octenyltrichlorosilane** (OTS) is an organosilicon compound with significant applications in surface chemistry and materials science. As a bifunctional molecule, it possesses a terminal alkene group amenable to further chemical modification and a trichlorosilyl group that readily reacts with hydroxylated surfaces to form stable siloxane bonds. These characteristics make it a valuable silane coupling agent for creating self-assembled monolayers (SAMs) that can alter the properties of substrates such as glass, silica, and metal oxides. This guide provides a comprehensive overview of the chemical properties, structure, synthesis, and reactivity of **7-octenyltrichlorosilane**, along with detailed experimental protocols and characterization data relevant to its application in research and development.

## Chemical Structure and Identification

**7-Octenyltrichlorosilane** is comprised of an eight-carbon chain with a terminal double bond and a trichlorosilyl functional group at the opposite end. The presence of the unsaturated octenyl group allows for a wide range of subsequent chemical reactions, such as polymerization or the attachment of biomolecules, making it more versatile than its saturated alkylsilane counterparts.<sup>[1]</sup>

- IUPAC Name: trichloro(oct-7-en-1-yl)silane[[1](#)]
- Molecular Formula: C<sub>8</sub>H<sub>15</sub>Cl<sub>3</sub>Si[[1](#)]
- CAS Number: 52217-52-4[[1](#)][[2](#)]
- Synonyms: 7-OCT-1-ENYLTRICHLOROSILANE, Trichloro-7-octenylsilane, Silane, trichloro-7-octen-1-yl-[[1](#)][[2](#)]

A mixture of positional isomers, where the double bond may be located at different positions along the carbon chain, is also commercially available under the CAS number 153447-97-3.[[1](#)][[3](#)][[4](#)]

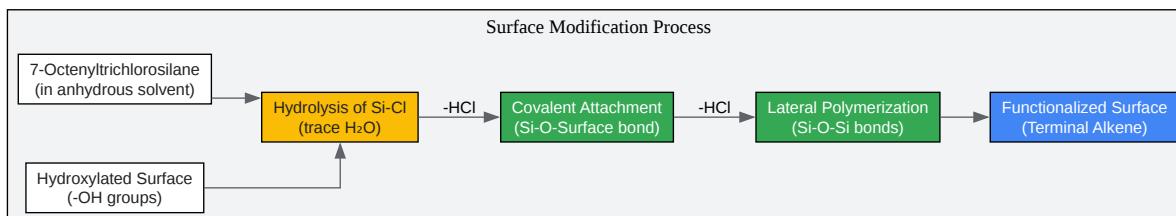
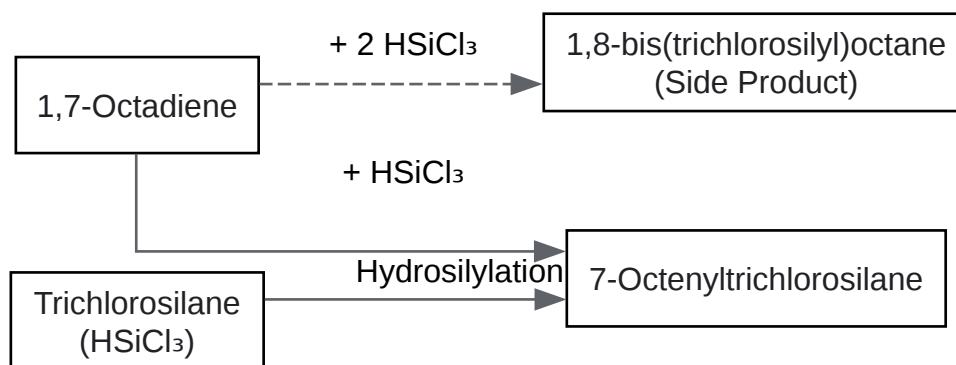
## Physicochemical Properties

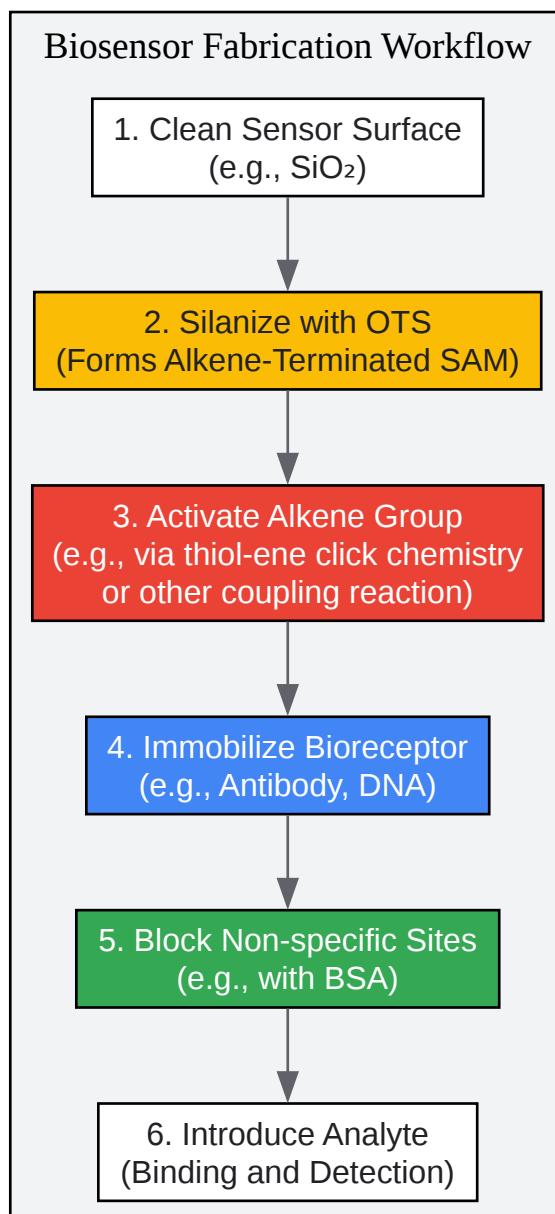
The quantitative physicochemical properties of **7-octenyltrichlorosilane** are summarized in the table below. These properties are crucial for its handling, storage, and application in various experimental setups.

Property	Value	Reference(s)
Molecular Weight	245.65 g/mol	[ <a href="#">5</a> ]
Appearance	Colorless liquid	[ <a href="#">1</a> ]
Boiling Point	223-224 °C (at 1 atm)	[ <a href="#">2</a> ][ <a href="#">6</a> ]
Density	1.07 g/mL (at 25 °C)	[ <a href="#">2</a> ][ <a href="#">6</a> ]
Refractive Index (n <sub>20</sub> /D)	1.458	[ <a href="#">2</a> ][ <a href="#">6</a> ]
Flash Point	93.9 °C (201.0 °F) - closed cup	[ <a href="#">4</a> ][ <a href="#">7</a> ]
SMILES	C=CCCCCC--INVALID-LINK- -(Cl)Cl	[ <a href="#">1</a> ][ <a href="#">8</a> ]
InChI Key	MFISPHKHJHQREG- UHFFFAOYSA-N	[ <a href="#">1</a> ][ <a href="#">8</a> ]

## Synthesis and Purification

The primary method for synthesizing **7-octenyltrichlorosilane** is through the hydrosilylation of a suitable diene with trichlorosilane. This reaction involves the addition of the Si-H bond across one of the carbon-carbon double bonds of the diene.





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